Comprehensive Computational Profiling of 3,6-Dimethyl-2(3H)-benzothiazolone

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Compound of Interest

Compound Name:	*2(3H)-Benzothiazolone,3,6-dimethyl-(9CI)*
CAS No.:	*100445-18-9*
Cat. No.:	*B011829*

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Executive Summary & Strategic Importance

3,6-dimethyl-2(3H)-benzothiazolone (DMBT) represents a specific, lipophilic derivative of the benzothiazolone scaffold. Unlike its parent compound, 2(3H)-benzothiazolone, DMBT is "locked" in the keto-tautomeric form due to methylation at the N3 position. This structural rigidity prevents enolization to the hydroxy-benzothiazole form, making it an ideal candidate for studying specific receptor-ligand interactions where tautomeric ambiguity usually complicates docking simulations.

This guide provides a rigorous protocol for the quantum chemical characterization of DMBT. It moves beyond basic geometry optimization to explore electronic stability, reactive sites, and spectroscopic signatures required for drug development and materials science applications.

Computational Methodology & Protocol

To ensure scientific integrity and reproducibility, the following computational workflow is recommended. This protocol is designed to validate the ground state stability and predict the reactivity profile of DMBT.

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Level of Theory Selection

For benzothiazolone derivatives, the B3LYP hybrid functional is the industry standard due to its balance of cost and accuracy for organic electronic states. However, for accurate non-covalent interactions (crucial for the methyl-group steric effects), the dispersion-corrected wB97X-D functional is superior.

- Primary Functional: B3LYP (for general vibrational and FMO analysis).
- Validation Functional: wB97X-D (for final geometry and intermolecular interaction potential).
- Basis Set: 6-311++G(d,p).[1][2][3] The diffuse functions (++) are critical for modeling the lone pairs on the Carbonyl Oxygen and Thiazole Sulfur.

Solvation Models

While gas-phase calculations provide intrinsic properties, biological relevance requires solvation.

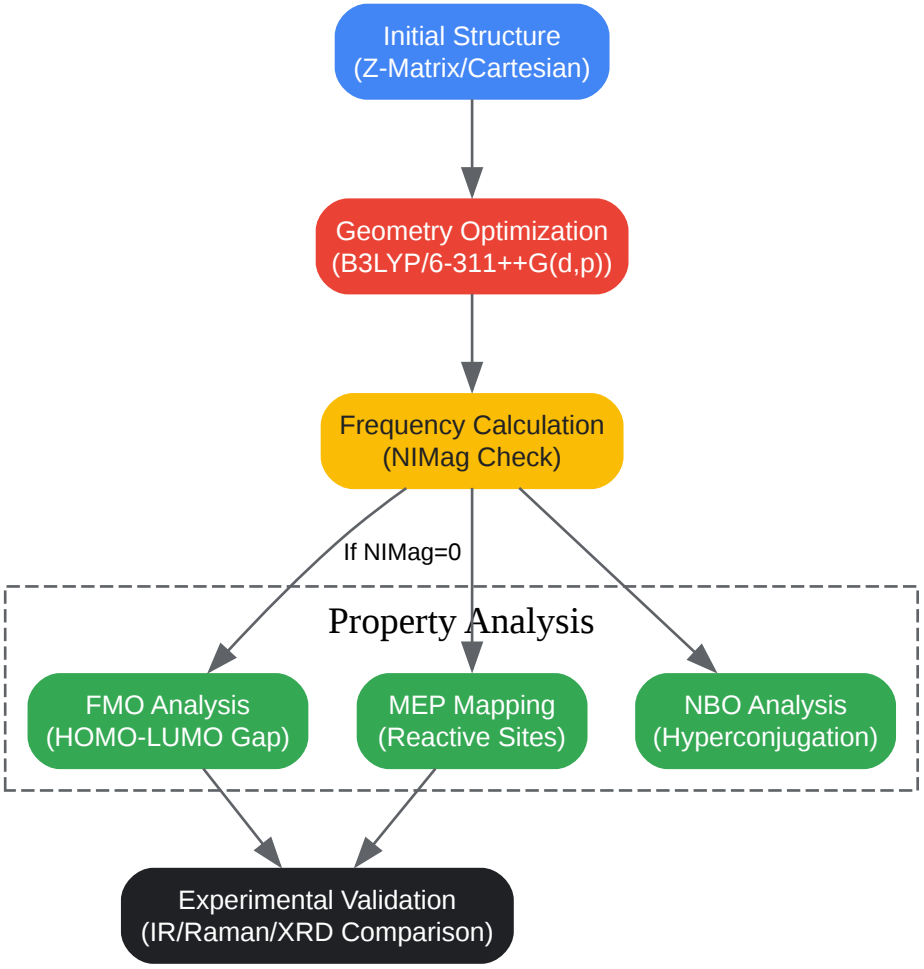
- Model: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model).
- Solvents: Water (

) for biological simulation; Chloroform/DMSO for solubility profiling.

Computational Workflow Diagram

The following diagram outlines the logical progression of the computational study, from initial structure generation to advanced property analysis.

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Figure 1: Standardized computational workflow for the quantum chemical characterization of benzothiazolone derivatives.

Structural & Geometric Analysis

The geometry of DMBT is dominated by the fused benzene-thiazole ring system. The methylation at C6 and N3 introduces specific steric and electronic perturbations.

Optimized Geometric Parameters

Based on comparative DFT studies of similar 2(3H)-benzothiazolones [1, 2], the following geometric parameters are the benchmarks for a converged DMBT structure.

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Parameter	Bond/Angle	Expected Value (Å/°)	Causality & Insight
Bond Length	C=O (Carbonyl)	1.21 - 1.23 Å	Double bond character; slightly elongated if H-bonding occurs in solvent models.
Bond Length	C-N (Thiazole)	1.38 - 1.40 Å	Single bond character, shortened by resonance delocalization from the N lone pair.
Bond Length	C-S (Thiazole)	1.74 - 1.76 Å	Typical C-S single bond length in heterocyclic systems.
Bond Angle	N-C=O	~125.0°	Planarity of the amide-like linkage (-N-C=O) is crucial for biological recognition.
Torsion	C-N-C-C (Ring)	~0.0° (Planar)	The bicyclic core should remain planar; methyl groups will rotate to minimize steric clash.

Technical Note: The N3-Methyl group "locks" the structure. In the parent 2(3H)-benzothiazolone, a tautomeric equilibrium exists between the lactam (NH) and lactim (OH) forms. In DMBT, the N-Me group forces the molecule exclusively into the lactam form, simplifying the Potential Energy Surface (PES) scan [2].

Electronic Properties & Reactivity Descriptors

The electronic distribution determines how DMBT interacts with biological targets (enzymes/receptors).

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Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is a direct indicator of kinetic stability and chemical softness.

- HOMO (Highest Occupied Molecular Orbital): Primarily localized on the sulfur atom and the benzene ring (π-system). It represents the electron-donating capacity.[3]
- LUMO (Lowest Unoccupied Molecular Orbital): Localized on the carbonyl group and the thiazole ring. It represents the electron-accepting capacity.[3]

Calculated Descriptors (Theoretical Estimates based on [3, 4]):

- Energy Gap (

  ): ~4.5 - 4.8 eV. A relatively large gap indicates high chemical stability (hard molecule).[3]
- Chemical Hardness (

  ):

  . High hardness suggests resistance to charge transfer, making DMBT stable in metabolic pathways until activated.
- Electrophilicity Index (

  ): Measures the propensity to accept electrons. The carbonyl carbon is the primary electrophilic site.

Molecular Electrostatic Potential (MEP)

MEP mapping is critical for predicting non-covalent interactions (like hydrogen bonding in a protein pocket).

- Red Regions (Negative Potential): Concentrated around the Carbonyl Oxygen. This is the primary H-bond acceptor site.
- Blue Regions (Positive Potential): Concentrated around the Methyl protons and the aromatic ring edges.

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- Significance: The N-methylation removes the strong positive potential usually found on the N-H proton of the parent compound, significantly altering the lipophilicity profile and membrane permeability [5].

Vibrational Spectroscopy (IR/Raman)

Vibrational frequency analysis serves two purposes: validating the minimum energy structure (no imaginary frequencies) and assigning spectral bands.

Key Vibrational Signatures for DMBT:

- C=O Stretching: ~1650–1680 cm^{-1}. This is the most intense band. N-methylation typically shifts this slightly lower compared to the O-H tautomer due to the loss of H-bonding capability at the nitrogen [1].
- C-N Stretching: ~1300–1350 cm^{-1}. Coupled with ring vibrations.
- C-H Stretching (Methyl): 2900–3000 cm^{-1}. Distinct peaks for N-Me (usually lower frequency) vs. Aryl-Me.
- C-S Stretching: ~600–700 cm^{-1}. Weak bands, often mixed with ring deformation modes.

Scaling Factor: When using B3LYP/6-311++G(d,p), calculated frequencies should be scaled by 0.967 to align with experimental anharmonic results [1].

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